

# Application Notes and Protocols for BI-D1870

## Stock Solution Preparation

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### Compound of Interest

Compound Name: *BI-D1870*

Cat. No.: *B1684656*

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## Introduction

**BI-D1870** is a potent and specific, cell-permeable, ATP-competitive inhibitor of the p90 ribosomal S6 kinase (RSK) family of serine/threonine kinases.[1][2][3] It effectively inhibits RSK1, RSK2, RSK3, and RSK4 with IC50 values in the low nanomolar range, demonstrating significant selectivity over other kinases.[2][4] These characteristics make **BI-D1870** a valuable tool for investigating the physiological and pathological roles of RSK signaling in cellular processes such as cell proliferation, survival, and motility.[2] Proper preparation of a stable and accurate stock solution is the first critical step for reliable and reproducible experimental results.

## Physicochemical Properties

A summary of the key physicochemical properties of **BI-D1870** is presented in the table below.

Property	Value	Source(s)
Molecular Weight	391.42 g/mol	[1][4][5]
Molecular Formula	C <sub>19</sub> H <sub>23</sub> F <sub>2</sub> N <sub>5</sub> O <sub>2</sub>	[1][3][6]
Appearance	White to off-white solid	[6]
Purity	>98%	
Solubility		
DMSO	Up to 100 mg/mL (255.48 mM)	[4][5]
Ethanol	Soluble	[1][7]
Water	Insoluble	[2][4]
DMF	10 mg/mL	[3]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	[3]
Storage (Powder)	-20°C for up to 3 years	[2][4][5]
Storage (in Solvent)	-80°C for up to 2 years, -20°C for up to 1 year	[4][5][6]

## Experimental Protocol: Preparation of a 10 mM BI-D1870 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BI-D1870** in dimethyl sulfoxide (DMSO).

Materials:

- **BI-D1870** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated precision balance

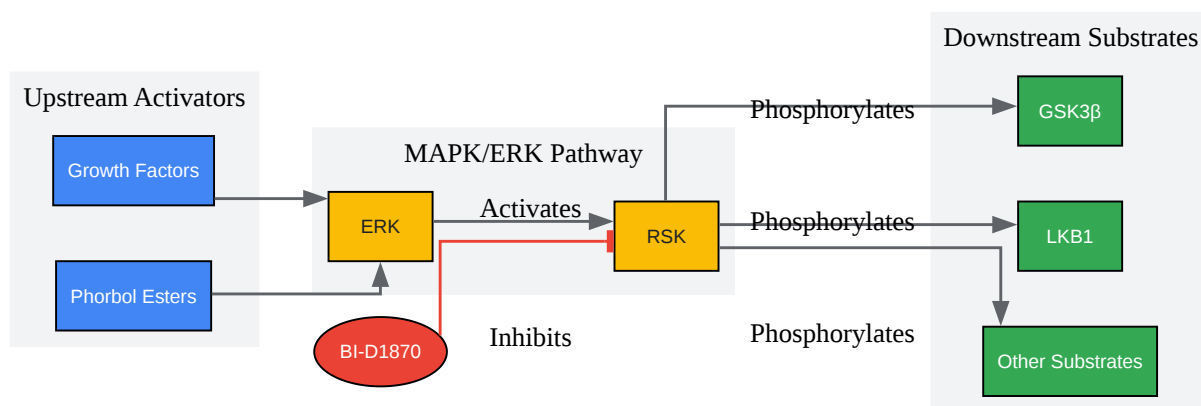
- Vortex mixer
- Pipettes and sterile pipette tips

#### Procedure:

- **Acclimatization:** Before opening, allow the vial of **BI-D1870** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- **Weighing:** Tare a clean, dry microcentrifuge tube or amber vial on a calibrated balance. Carefully weigh the desired amount of **BI-D1870** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.914 mg of **BI-D1870** (Molecular Weight = 391.42 g/mol ).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the weighed **BI-D1870** powder. To continue the example, add 1 mL of DMSO to the 3.914 mg of powder.
  - **Note on DMSO:** Use fresh, high-quality anhydrous DMSO as moisture can reduce the solubility of **BI-D1870**.[\[4\]](#)
- **Dissolution:** Tightly cap the tube/vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.[\[7\]](#) Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[4\]](#)
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[5\]](#)[\[6\]](#) When ready to use, thaw a single aliquot at room temperature and dilute it to the desired final concentration in the appropriate cell culture medium or assay buffer.

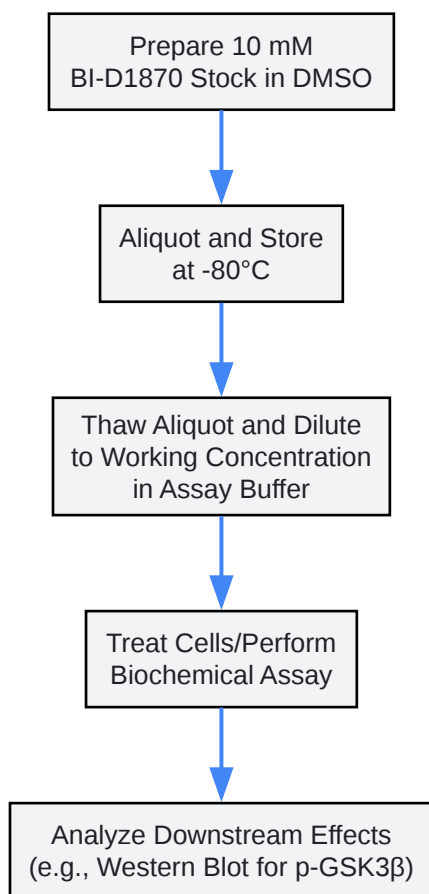
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway inhibited by **BI-D1870** and a typical experimental workflow for its use.



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Caption: **BI-D1870** inhibits the RSK signaling pathway.



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